

A Technical Guide to Tetraethylammonium Benzoate (CAS 16909-22-1)

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Compound of Interest

Compound Name: *Tetraethylammonium benzoate*

Cat. No.: *B096029*

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Introduction

Tetraethylammonium benzoate, identified by the CAS number 16909-22-1, is a quaternary ammonium salt composed of a central tetraethylammonium cation and a benzoate anion.^{[1][2]} This organic compound is a crystalline solid that is soluble in water.^[2] Its molecular structure gives it properties that make it a valuable reagent in various chemical fields, most notably as a phase-transfer catalyst in organic synthesis.^{[1][2]} Furthermore, it serves as a supporting electrolyte in electrochemical analyses and finds applications in materials science and pharmaceutical research.^{[1][2]}

Chemical and Physical Properties

Tetraethylammonium benzoate is characterized by its unique structure, which combines a lipophilic tetraethylammonium cation with a benzoate anion.^[2] This structure allows it to interact with both aqueous and organic phases, a key feature for its catalytic activity.^[1] Its intermediate lipophilicity, greater than tetramethylammonium salts but less than tetrabutylammonium salts, makes it particularly effective for phase-transfer catalysis applications.^[1]

Property	Value	Reference
CAS Number	16909-22-1	[3][4][5][6]
Molecular Formula	C ₁₅ H ₂₅ NO ₂	[1][5][6][7]
Molecular Weight	251.36 g/mol	[1][3][4][7]
Appearance	Crystalline solid	[2]
Solubility	Water: 963 g/L at 20°C; 0.1 g/mL (clear, colorless solution)	[1]
Density	1.132 g/cm ³ at 20°C	[1]
EC Number	240-957-3	
MDL Number	MFCD00041976	[5][6]

Synthesis and Experimental Protocols

The synthesis of **tetraethylammonium benzoate** can be accomplished through several established methods. The most direct approach is the neutralization of a tetraethylammonium base with benzoic acid.

Experimental Protocol: Synthesis by Direct Neutralization

This protocol outlines the laboratory-scale synthesis of **tetraethylammonium benzoate** via the reaction between tetraethylammonium hydroxide and benzoic acid.[2]

Materials:

- Tetraethylammonium hydroxide (e.g., aqueous solution)
- Benzoic acid
- Solvent (e.g., deionized water, ethanol)
- Stirring apparatus

- pH indicator or pH meter
- Heating mantle and condenser (optional, for reflux)
- Rotary evaporator (for solvent removal)

Methodology:

- **Dissolution:** Dissolve a known molar amount of benzoic acid in a suitable solvent within a reaction flask.
- **Neutralization:** Slowly add an equimolar amount of tetraethylammonium hydroxide solution to the benzoic acid solution with continuous stirring. Monitor the pH of the reaction mixture. The reaction is complete when a neutral pH (approx. 7.0) is achieved.
- **Reaction Conditions:** The reaction can be performed at room temperature. However, to ensure completion, the mixture can be gently heated under reflux for a period of 1-2 hours. [1] Reaction parameters such as temperature (ranging from 50-120°C) and time can be optimized for yield and purity.[1]
- **Solvent Removal:** After the reaction is complete, the solvent is removed under reduced pressure using a rotary evaporator.
- **Isolation and Purification:** The resulting solid, **tetraethylammonium benzoate**, is collected. It can be further purified by recrystallization from an appropriate solvent to yield a high-purity crystalline product.

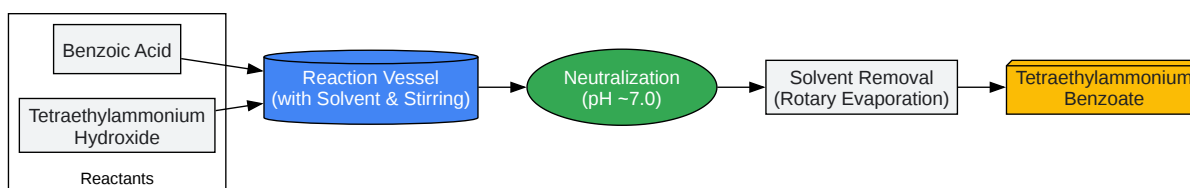


Diagram 1: Synthesis by Direct Neutralization

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Diagram 1: Workflow for direct neutralization synthesis.

Key Applications and Mechanisms

Tetraethylammonium benzoate's utility spans catalysis, electrochemistry, and biological research due to the distinct properties of its constituent ions.

Phase-Transfer Catalysis

The primary application of **tetraethylammonium benzoate** is as a phase-transfer catalyst (PTC).[1][2] It facilitates reactions between reactants located in separate, immiscible phases (e.g., an aqueous phase and an organic phase).[2] The lipophilic tetraethylammonium cation can dissolve in the organic phase, carrying the benzoate anion (or another reactive anion) with it from the aqueous phase, thereby enabling the reaction to proceed.[2]

This catalytic activity is crucial for numerous transformations, including the cyanosilylation of carbonyl compounds, where derivatives like Tetraethylammonium 2-(carbamoyl)benzoate (TEACB) and Tetraethylammonium 2-(hydroxycarbamoyl)benzoate (TEAHCB) have been shown to be highly effective bifunctional organocatalysts.[2]

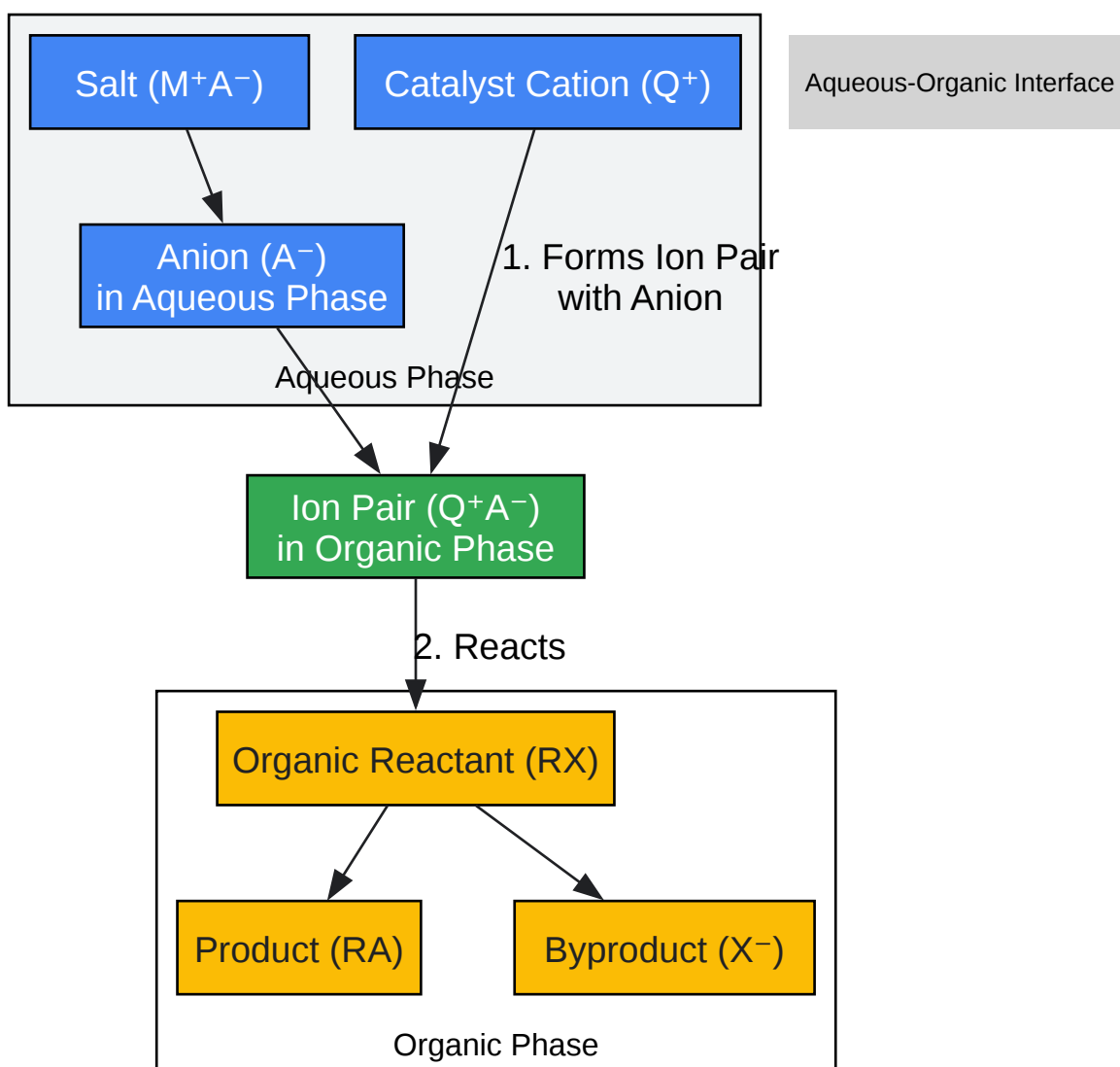


Diagram 2: Mechanism of Phase-Transfer Catalysis

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Diagram 2: Logical flow of phase-transfer catalysis.

Electrochemistry and Materials Science

Due to its ionic nature, **tetraethylammonium benzoate** is used as a supporting electrolyte in electrochemical experiments.[1][2] Its large, non-coordinating benzoate anion minimizes unwanted interactions at the electrode surface, allowing for accurate measurements.[1] In materials science, it is involved in the synthesis and modification of polymers and ionic liquids. [1][2] Derivatives have been characterized as ionic liquids with high thermal stability and conductivity.[2][8]

Pharmaceutical and Biological Research

In a biological context, the tetraethylammonium (TEA) cation is a well-known modulator of ion channels.^[1] It acts as a non-selective blocker of voltage-gated potassium (K^+) channels.^[9] This property makes it a valuable tool in pharmacological research to study the function of these channels. Although its clinical use is limited by potential toxicity, its ability to block autonomic ganglia was a foundational discovery in pharmacology.^[1]^[9]

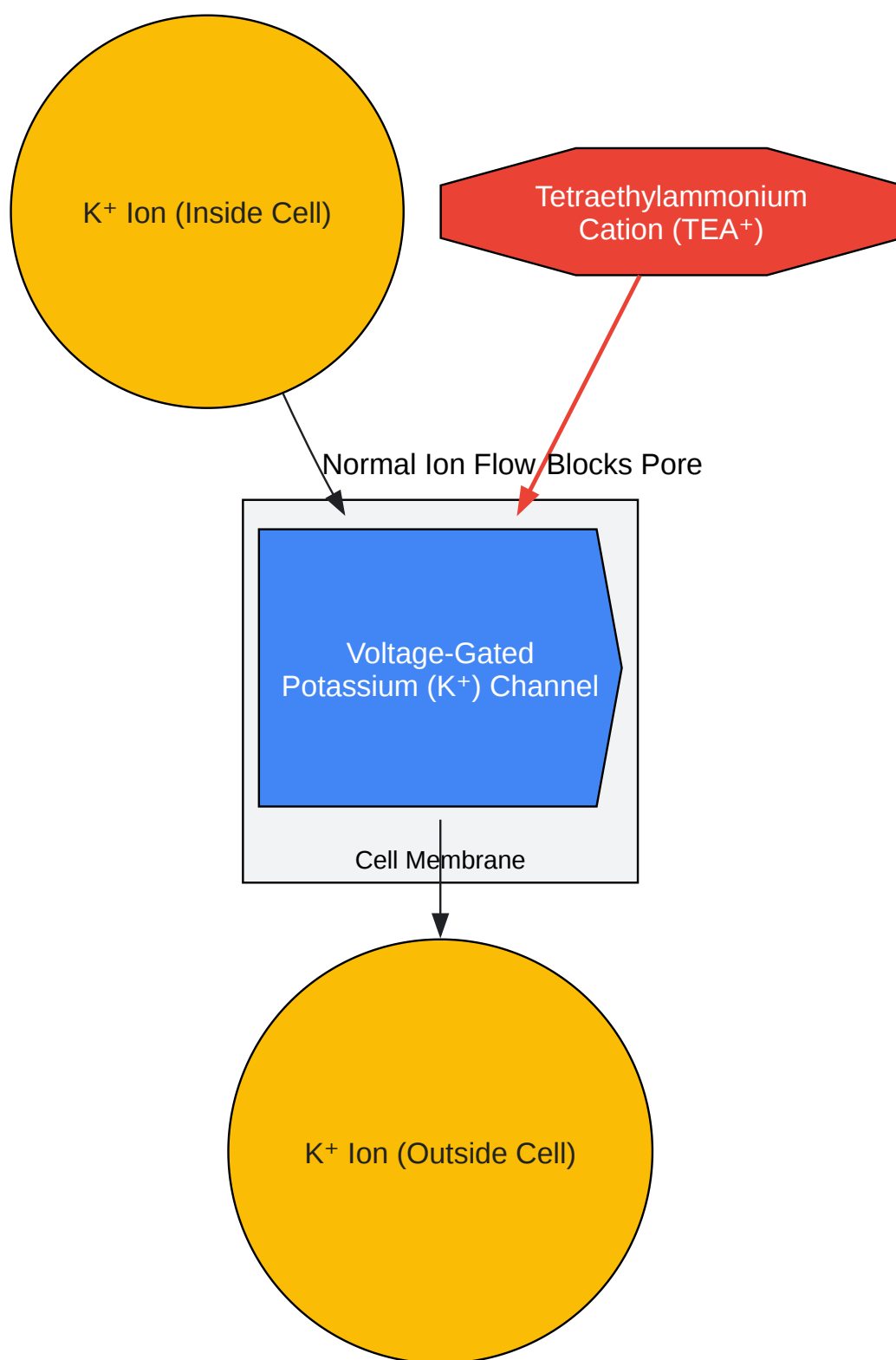


Diagram 3: Ion Channel Modulation

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Diagram 3: TEA cation blocking a potassium channel.

Safety and Handling

Tetraethylammonium benzoate is classified as a hazardous substance and requires careful handling in a laboratory setting.

Hazard Type	GHS Classification	Precautionary Codes
Signal Word	Warning	N/A
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	P261, P264, P280, P302+P352, P305+P351+P338
Hazard Class	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	N/A
Target Organs	Respiratory system	N/A

(Data sourced from PubChem and commercial suppliers)[[7](#)]

Handling Recommendations:

- Personal Protective Equipment (PPE): Wear gloves, eye shields, and a dust mask (type N95 or equivalent).
- Ventilation: Use in a well-ventilated area or under a fume hood to avoid inhaling dust.
- Storage: Store in a tightly closed container in a dry place. It is classified under Storage Class 11 (Combustible Solids).

Conclusion

Tetraethylammonium benzoate is a versatile quaternary ammonium salt with a significant role in synthetic chemistry, particularly as a phase-transfer catalyst. Its utility extends to electrochemistry, materials science, and as a probe in pharmacological research for studying ion channel function. Proper understanding of its properties, synthesis, and handling procedures is essential for its safe and effective use by researchers and scientists in various fields of development.

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